

Essential Safety and Logistical Information for Handling O-Desmethyl Apixaban

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Compound of Interest

Compound Name: *O-Desmethyl apixaban*

Cat. No.: *B194347*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of pharmaceutical compounds is paramount. This guide provides essential, immediate safety and logistical information for **O-Desmethyl apixaban**, a metabolite of the anticoagulant Apixaban.

Personal Protective Equipment (PPE)

When handling **O-Desmethyl apixaban**, a comprehensive approach to personal protection is crucial due to its nature as a pharmaceutical-related compound of unknown potency.^[1] The following table summarizes the required PPE.

PPE Category	Specification	Standard Compliance
Eye Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)
Hand Protection	Chemically resistant, impervious gloves. Gloves must be inspected prior to use.	EU Directive 89/686/EEC, EN 374
Body Protection	Fire/flame resistant and impervious clothing.	-
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. For firefighting, a self-contained breathing apparatus is necessary.	NIOSH/MSHA or EN 149

Note: Always wash hands thoroughly after handling the compound, even when gloves are worn.[\[1\]](#)

Operational Plan

A clear operational plan ensures both safety and the integrity of the research.

Handling and Storage

- Engineering Controls: Handle **O-Desmethyl apixaban** in a well-ventilated area. Use local exhaust ventilation to control exposure. For powdered forms, measures should be in place to avoid dust formation.
- Safe Handling Practices:
 - Limit all unnecessary personal contact.[\[2\]](#)
 - Avoid inhalation of dust.[\[1\]](#)

- Do not eat, drink, or smoke in areas where the compound is handled.
- Wear the appropriate PPE as detailed above.[1][2]
- Storage: Store in a tightly closed container in a dry and well-ventilated place. The recommended long-term storage condition is refrigerated (2-8°C).[3]

Emergency Procedures

In the event of an accidental release or exposure, follow these steps:

Incident	First-Aid Measures	Environmental Precautions	Containment and Clean-up
Skin Contact	<p>Immediately take off contaminated clothing.</p> <p>Wash the affected area with soap and plenty of water.</p> <p>Consult a doctor.[1]</p>	<p>Avoid discharge into drains, water courses, or onto the ground.[1]</p>	<p>Keep unnecessary personnel away.[1]</p> <p>Wear appropriate personal protective equipment.[1]</p> <p>Avoid generating dust during clean-up.[1]</p> <p>Sweep up or vacuum the spillage and collect it in a suitable container for disposal.[1]</p> <p>Clean the surface thoroughly to remove residual contamination.[1]</p>
Eye Contact	<p>Rinse with pure water for at least 15 minutes. Consult a doctor.[1]</p>		
Inhalation	<p>If breathing is difficult, move the person to fresh air and keep them at rest in a comfortable position for breathing. Call a physician if symptoms develop or persist.[1]</p>		
Ingestion	<p>Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor</p>		

or Poison Control
Center immediately.[\[1\]](#)

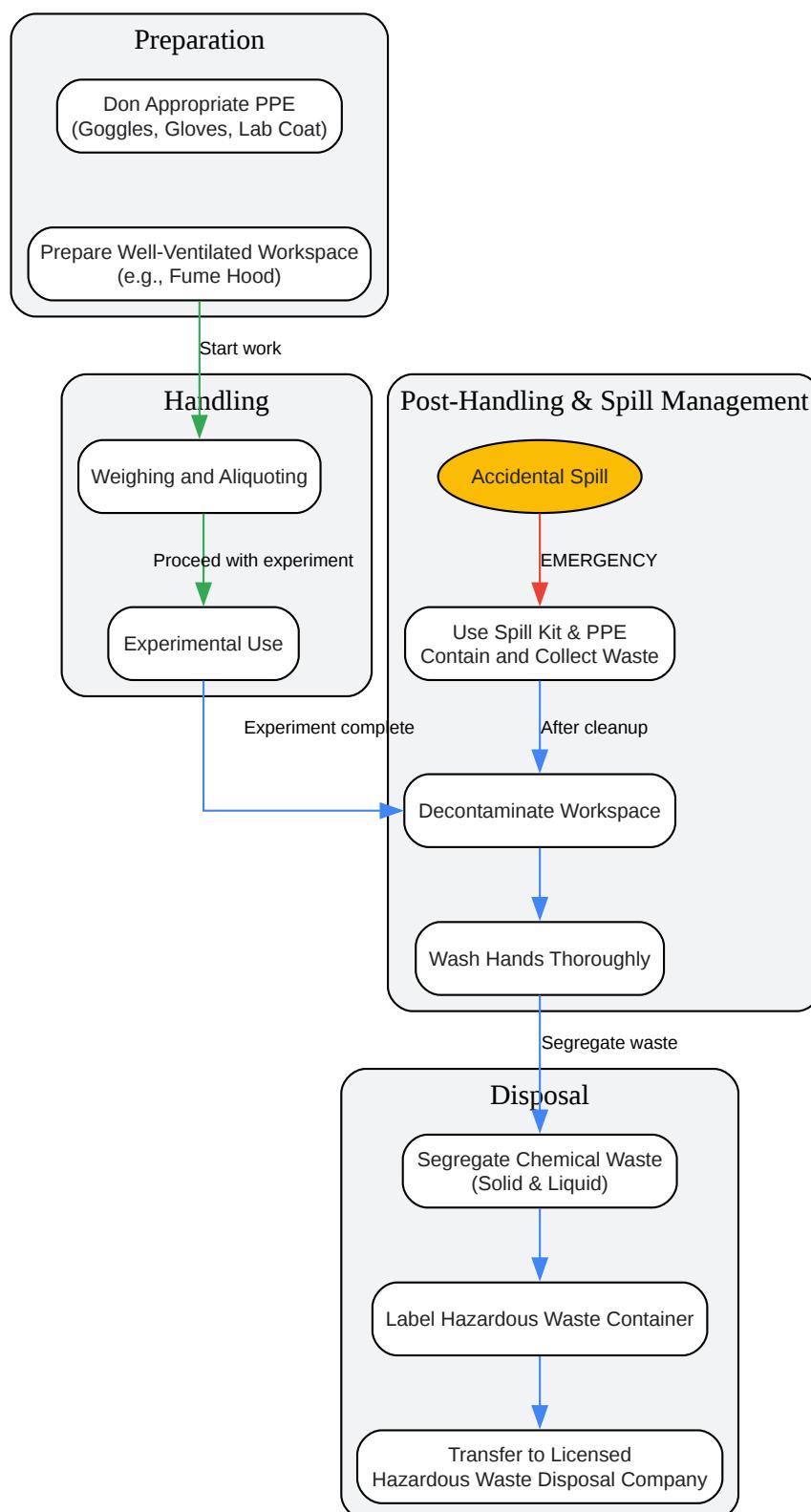
Use water, dry
chemical, carbon
dioxide, or alcohol-
resistant foam to
Fire extinguish.[\[1\]](#) Wear
self-contained
breathing apparatus
for firefighting if
necessary.[\[1\]](#)

Disposal Plan

Proper disposal of **O-Desmethyl apixaban** and its contaminated packaging is critical to prevent environmental contamination and ensure regulatory compliance.

- Unused/Expired Material: Excess and expired materials should be offered to a licensed hazardous material disposal company.[\[1\]](#) The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[\[1\]](#)
- Regulatory Compliance: Ensure that all federal and local regulations regarding the disposal of this material are followed.[\[1\]](#)

Workflow for Handling and Disposal of O-Desmethyl Apixaban

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